

A Technical Guide to the Molar Extinction Coefficient of 5-FAM Amine

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Compound of Interest

Compound Name: *FAM amine, 5-isomer*

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For researchers, scientists, and drug development professionals utilizing fluorescent labeling, a precise understanding of the physicochemical properties of fluorophores is paramount for accurate quantification and reliable experimental design. This technical guide provides an in-depth overview of the molar extinction coefficient of 5-Carboxyfluorescein (5-FAM) amine, a widely used green fluorescent probe.

Core Spectroscopic Properties of 5-FAM and Its Derivatives

5-FAM is an amine-reactive derivative of fluorescein, prized for its high quantum yield and spectral compatibility with common excitation sources like the 488 nm argon-ion laser line.[\[1\]](#)[\[2\]](#) Its fluorescence is characterized by a bright green emission. The molar extinction coefficient (ϵ), a measure of how strongly a substance absorbs light at a given wavelength, is a critical parameter for determining the concentration of 5-FAM-labeled conjugates.[\[2\]](#)

Quantitative Data Summary

The molar extinction coefficient of 5-FAM and its derivatives is influenced by factors such as the specific isomer, conjugation to other molecules, and environmental conditions, most notably pH.[\[3\]](#)[\[4\]](#) Below is a compilation of reported values from various sources.

Compound	Molar Extinction Coefficient (ϵ) (M ⁻¹ cm ⁻¹)	Excitation Max (nm)	Emission Max (nm)	Solvent/pH
5-FAM amine, 5-isomer	74,000	492	517	Not Specified
5-FAM amine, 5-isomer	80,000	490	513	Not Specified
5(6)-FAM amine, mixed isomers	$\geq 52,000$	494	520	Not Specified
5' 6-FAM (conjugated to oligo)	75,000	495	520	pH 7.5-8.5
5-(and-6)- Carboxyfluorescein	82,000	492	514	pH 9
NHS-Fluorescein	> 70,000	494	518	Not Specified

Experimental Protocol for Determining the Molar Extinction Coefficient

Accurate determination of the molar extinction coefficient is essential for novel 5-FAM conjugates. The following protocol outlines a general method based on spectrophotometry and the Beer-Lambert law ($A = \epsilon lc$).[\[5\]](#)[\[6\]](#)

Materials and Equipment

- 5-FAM amine or 5-FAM labeled conjugate of interest
- High-purity solvent (e.g., DMSO for stock, PBS pH 7.4 for measurements)
- Calibrated UV-Vis spectrophotometer

- Quartz cuvettes with a known path length (typically 1 cm)
- Analytical balance
- Volumetric flasks and pipettes

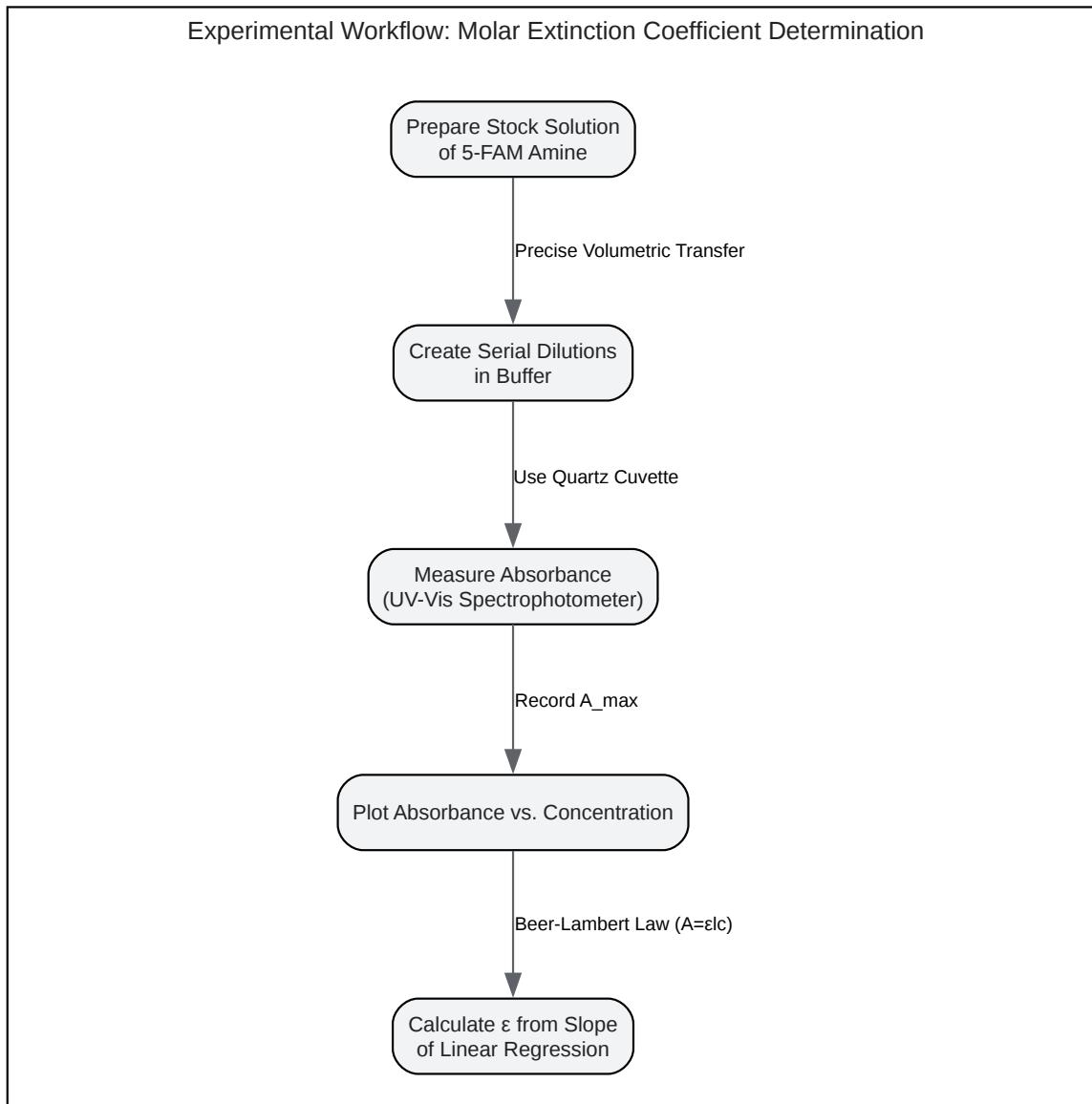
Procedure

- Stock Solution Preparation:
 - Accurately weigh a small amount of the 5-FAM amine powder.
 - Dissolve the powder in a known volume of a suitable solvent (e.g., DMSO) to create a concentrated stock solution.
- Serial Dilutions:
 - Perform a series of precise dilutions of the stock solution in the desired experimental buffer (e.g., PBS pH 7.4) to prepare at least five different concentrations.
- Spectrophotometric Measurement:
 - Set the spectrophotometer to scan a range of wavelengths including the expected absorbance maximum of 5-FAM (around 492 nm).
 - Use the experimental buffer as a blank to zero the spectrophotometer.
 - Measure the absorbance of each dilution at the wavelength of maximum absorbance (λ_{max}).
- Data Analysis:
 - Plot the measured absorbance at λ_{max} against the corresponding molar concentration for each dilution.
 - Perform a linear regression on the data points. The plot should yield a straight line that passes through the origin, in accordance with the Beer-Lambert law.

- The slope of the line is equal to the molar extinction coefficient (ϵ) multiplied by the path length (l) of the cuvette (slope = ϵl).
- Calculate the molar extinction coefficient using the formula: $\epsilon = \text{slope} / l$.

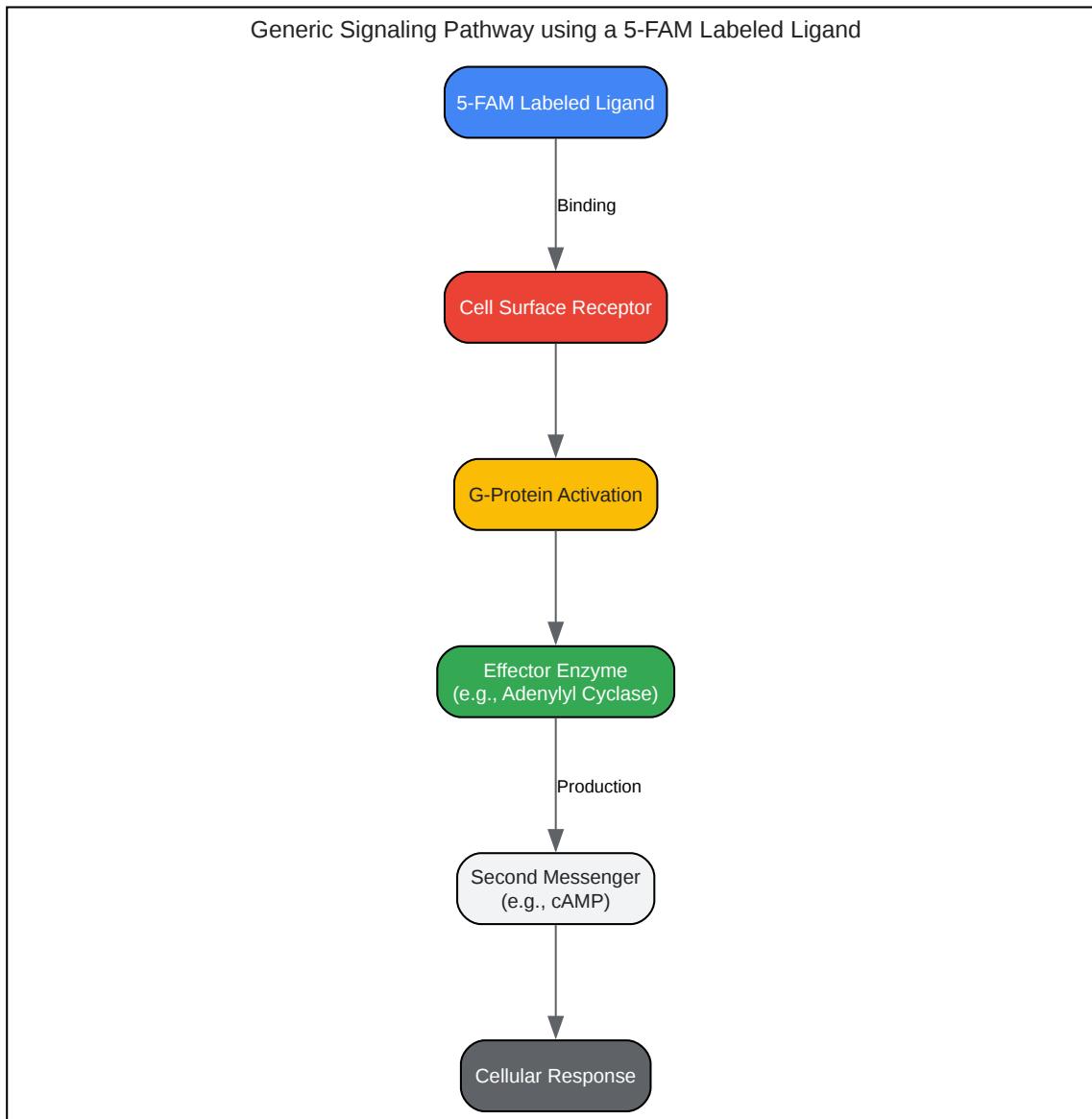
Visualizing Experimental and Biological Pathways

To further elucidate the practical application and theoretical underpinnings of working with 5-FAM amine, the following diagrams, generated using Graphviz, illustrate a typical experimental workflow and a generic signaling pathway where a 5-FAM labeled probe might be employed.



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Caption: Workflow for determining the molar extinction coefficient.



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